Spectroscopic Profiling and Synthetic Methodology of Ethyl 3-hydroxy-3-mesitylpropanoate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ethyl 3-hydroxy-3-mesitylpropanoate*
Cat. No.:	*B13689164*

Get Quote

Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals
Compound: **Ethyl 3-hydroxy-3-mesitylpropanoate** ($C_{14}H_{20}O_3$)

Executive Summary

Ethyl 3-hydroxy-3-mesitylpropanoate is a sterically hindered, chiral β-hydroxy ester frequently utilized as a critical building block in advanced organic synthesis and pharmaceutical development. The presence of the bulky mesityl (2,4,6-trimethylphenyl) group introduces significant steric constraints that dictate high facial selectivity during asymmetric aldol and Reformatsky reactions.

This technical guide provides a comprehensive, expert-level breakdown of the compound's spectroscopic signatures (NMR, MS, IR) and outlines a self-validating experimental protocol for its synthesis. By understanding the causality behind the spectroscopic data—such as the diagnostic ABX spin system induced by the chiral center—researchers can definitively validate the structural and stereochemical integrity of their synthesized products.

© 2026 BenchChem. All rights reserved.

Mechanistic Causality & Structural Context

The structural uniqueness of **ethyl 3-hydroxy-3-mesitylpropanoate** lies in the juxtaposition of a flexible ethyl ester chain and a highly rigid, sterically demanding mesityl ring adjacent to a chiral hydroxyl center (C3).

Stereochemical Implications: When synthesized via a catalytic enantioselective Reformatsky reaction, the chiral ligand (e.g., a prolinol derivative) coordinates with the zinc enolate. The extreme steric bulk of the ortho-methyl groups on the mesitaldehyde substrate forces a highly specific transition state geometry, minimizing unfavorable steric clashes. This causality directly results in the high enantiomeric excess (ee) typically observed in successful protocols[1].

Spectroscopically, this chiral center (C3) breaks the local symmetry of the molecule, rendering the two protons on the adjacent C2 methylene group diastereotopic. They are chemically non-equivalent and couple with each other, creating a highly diagnostic NMR signature that serves as a primary structural validation point[1].

Experimental Methodology: Self-Validating Reformatsky Protocol

To ensure high reproducibility and trustworthiness, the following step-by-step protocol for the synthesis of **ethyl 3-hydroxy-3-mesitylpropanoate** incorporates built-in validation checkpoints. This methodology is adapted from the highly catalytic enantioselective Reformatsky frameworks established by [2].

Step-by-Step Synthesis Workflow

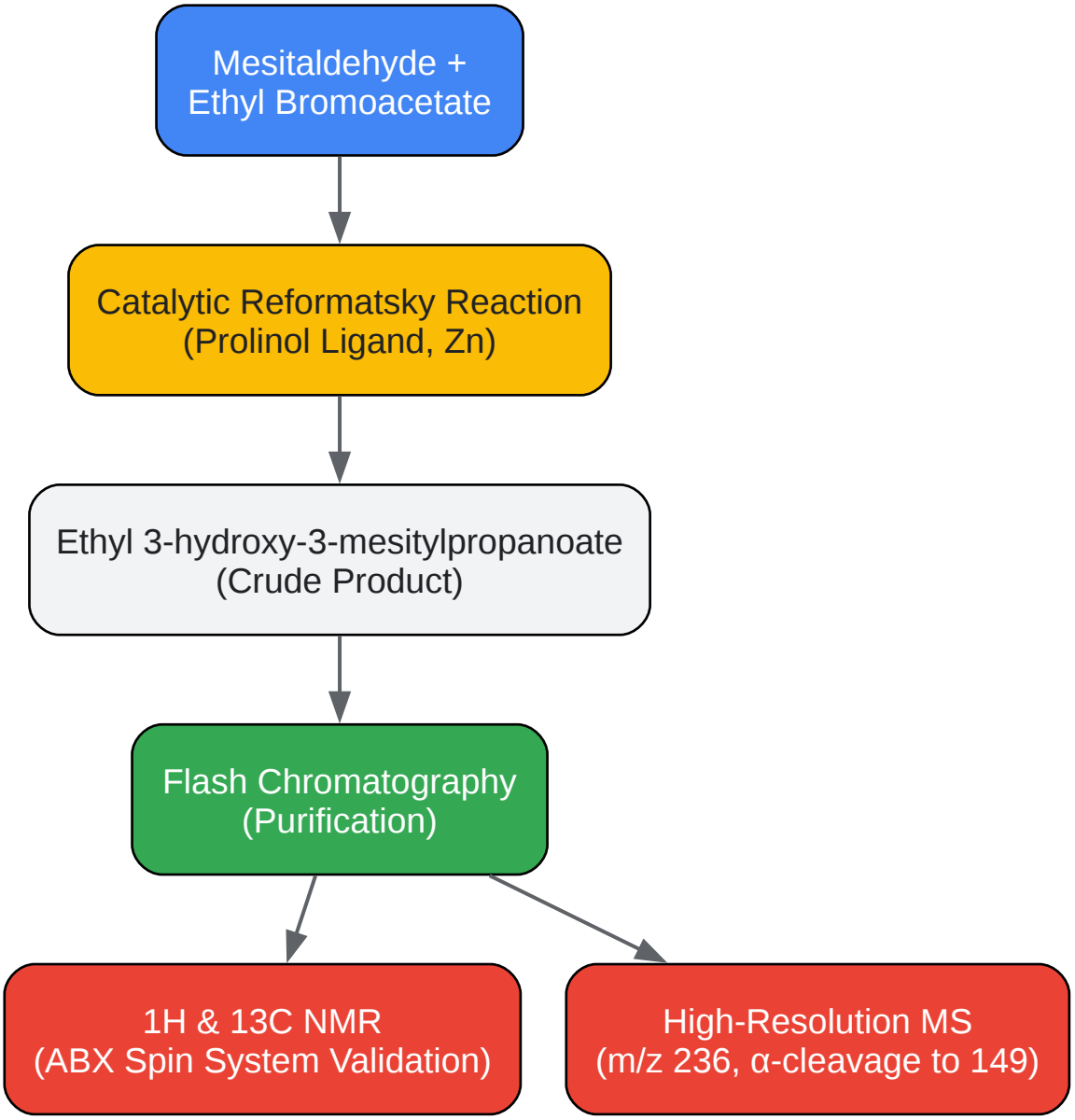
- Zinc Activation (Crucial Step): Suspend zinc dust (3.0 equiv) in anhydrous THF under an argon atmosphere. Add a catalytic amount of 1,2-dibromoethane and heat to 60 °C for 5 minutes.
    - Validation Checkpoint: The rapid evolution of ethylene gas confirms the removal of the passivating zinc oxide layer, ensuring a highly reactive metal surface.
- Ligand Complexation: Cool the suspension to room temperature. Add the chiral prolinol ligand (0.2 equiv) and stir for 15 minutes to allow the formation of the chiral induction complex[1].

© 2026 BenchChem. All rights reserved.

- Electrophile Addition: Lower the temperature to 0 °C. Introduce mesitaldehyde (1.0 equiv), followed by the dropwise addition of ethyl bromoacetate (2.0 equiv) over 30 minutes to prevent thermal runaway and maintain stereocontrol.
- Reaction Monitoring & Quench: Stir the reaction at 0 °C.
  - Validation Checkpoint: Monitor via TLC (Hexane:EtOAc 8:2). The reaction is complete when the UV-active mesitaldehyde spot (higher Rf) disappears, replaced by a lower Rf spot that stains actively with $KMnO_4$ (indicating the secondary alcohol). Quench with saturated aqueous NH_4Cl.
- Extraction & Purification: Extract the aqueous layer with dichloromethane (3 × 20 mL). Dry the combined organic layers over anhydrous Na_2SO_4, concentrate under reduced pressure, and purify via flash column chromatography (Pentane:Et_2O 3:1) to yield the pure product as a colorless oil[3].

Workflow Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 1. Synthesis and spectroscopic validation workflow for **Ethyl 3-hydroxy-3-mesitylpropanoate**.

Comprehensive Spectroscopic Data

The following data sets provide the definitive analytical profile for **ethyl 3-hydroxy-3-mesitylpropanoate**.

^{1}H NMR Spectroscopy (400 MHz, $CDCl_3$)

Causality Insight: The C2 methylene protons are diastereotopic due to the adjacent C3 chiral center. They do not appear as a simple doublet; instead, they couple with each other (geminal coupling, J≈16.5 Hz) and with the C3 methine proton (vicinal coupling), forming an ABX spin system. This yields two highly distinct doublet of doublets (dd) at 3.05 ppm and 2.54 ppm[1]. Furthermore, despite the steric bulk, the mesityl group rotates fast enough on the NMR timescale at room temperature that the two ortho-methyl groups appear as a single, sharp 6H singlet at 2.43 ppm[1].

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J , Hz)	Integration	Assignment / Structural Origin
6.83	s	-	2H	Aromatic protons (Mesityl m -H)
5.61	dd	10.6, 2.1	1H	CH-OH (C3 methine proton)
4.21	q	7.1	2H	O-CH_2-CH_3 (Ester ethyl group)
3.05	dd	16.5, 10.7	1H	CH_2-COO (C2, diastereotopic proton A)
2.64	s	-	1H	OH (Hydroxyl proton)
2.54	dd	16.6, 2.3	1H	CH_2-COO (C2, diastereotopic proton B)
2.43	s	-	6H	Aromatic o -CH_3 (Mesityl)
2.25	s	-	3H	Aromatic p -CH_3 (Mesityl)
1.29	t	7.2	3H	O-CH_2-CH_3 (Ester ethyl group)

Data corroborated by[1].

^{13}C NMR Spectroscopy (100 MHz, $CDCl_3$)

The ^{13}C NMR spectrum confirms the carbon framework, highlighted by the ester carbonyl at 172.6 ppm and the distinct chemical shifts of the mesityl aromatic carbons[1].

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ, ppm)	Assignment / Structural Origin
172.6	C=O (Ester carbonyl)
136.9, 136.1, 134.5	Aromatic substituted carbons (Mesityl C1, C2/C6, C4)
130.1	Aromatic CH (Mesityl C3/C5)
67.5	CH-OH (C3 chiral carbon)
60.8	O-CH_2 (Ethyl ester carbon)
40.0	CH_2-COO (C2 methylene carbon)
20.7, 20.6	Aromatic o -CH_3 and p -CH_3 carbons
14.1	O-CH_2-CH_3 (Ethyl ester terminal methyl)

Mass Spectrometry (CI / EI)

Causality Insight: Under electron ionization (EI) or chemical ionization (CI), the molecule exhibits a weak molecular ion peak at m/z 236[3]. The fragmentation is heavily driven by the stability of the resulting ions. The base peak at m/z 149 is generated via a highly favored α-cleavage at the C2-C3 bond. This cleavage ejects the ethyl acetate radical (•CH_2COOEt, 87 Da), leaving behind the highly resonance-stabilized mesityl oxonium ion $[Mes\text{-}CH{=}OH]^+$[3].

m/z	Relative Intensity	Fragment Assignment	Fragmentation Pathway
236	Low (4%)	$[M]^+$	Molecular Ion ($C_{14}H_{20}O_3$)
218	Moderate (31%)	$[M - H_2O]^+$	Loss of water (18 Da), typical of aliphatic alcohols
149	Base Peak (100%)	$[Mes\text{-}CH{=}OH]^+$	α-cleavage loss of •CH_2COOEt (87 Da)

Data corroborated by [3].

© 2026 BenchChem. All rights reserved.

FT-IR Spectroscopy

Infrared spectroscopy provides orthogonal validation of the functional groups, ensuring no over-reduction or ester hydrolysis occurred during the workup.

Wavenumber (cm^{-1})	Functional Group	Vibration Mode
~3450	O-H	Stretch (broad, indicative of hydrogen bonding)
~2980, 2920	C-H (Aliphatic)	Stretch (ethyl and methyl groups)
~1730	C=O (Ester)	Stretch (strong, sharp)
~1610	C=C (Aromatic)	Stretch (mesityl ring)
~1150	C-O (Ester)	Stretch

References

- Ouyang, L., Xia, Y., Wei, Y., Liao, J., & Luo, R. (2020).Highly Catalytic Enantioselective Reformatsky Reaction with Aldehydes and Ketones Using an Available Prolinol Ligand. ACS Omega, 5(25), 15381–15395. URL:[Link]
- Wiley-VCH Supporting Information Archive.Spectroscopic Data for **Ethyl 3-hydroxy-3-mesitylpropanoate** (Compound 1g). URL:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Highly Catalytic Enantioselective Reformatsky Reaction with Aldehydes and Ketones Using an Available Prolinol Ligand - PMC [pmc.ncbi.nlm.nih.gov]

- 3. application.wiley-vch.de [application.wiley-vch.de]
- To cite this document: BenchChem. [Spectroscopic Profiling and Synthetic Methodology of Ethyl 3-hydroxy-3-mesitylpropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13689164/docs#spectroscopic-profiling-and-synthetic-methodology-of-ethyl-3-hydroxy-3-mesitylpropanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check